

Application Notes and Protocols for AR-R17779 in Chronic Inflammation Models

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Compound of Interest

Compound Name: AR-R17779

Cat. No.: B067559

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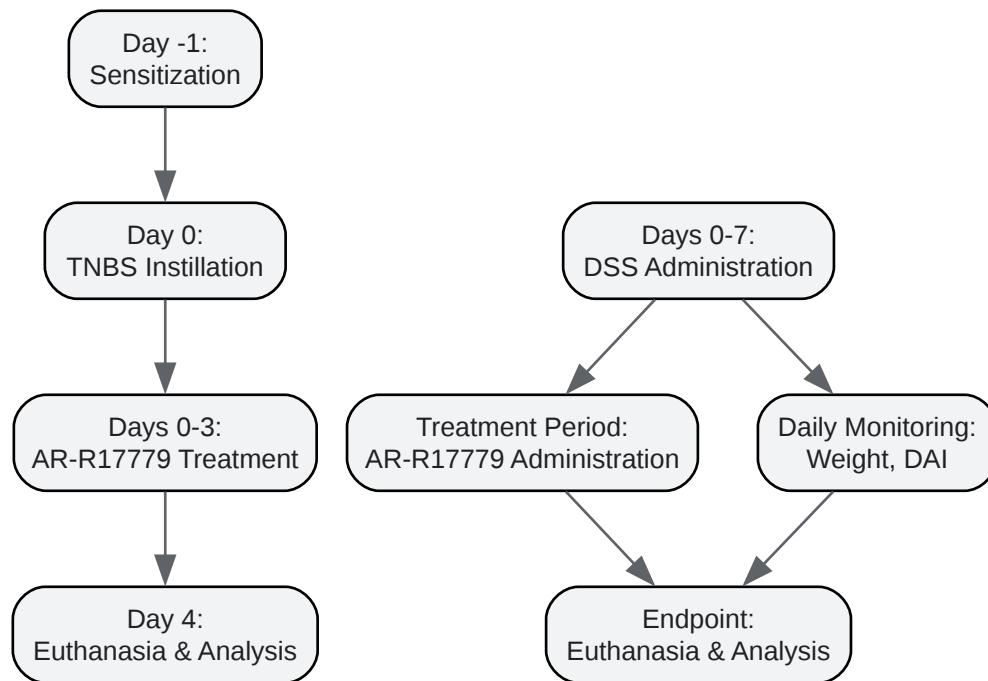
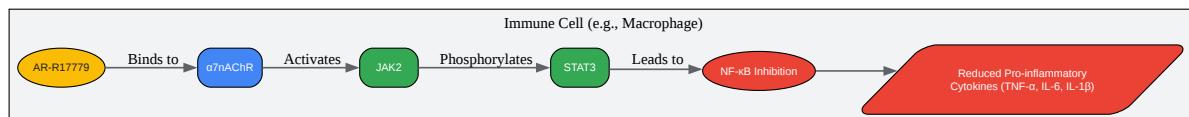
For Researchers, Scientists, and Drug Development Professionals

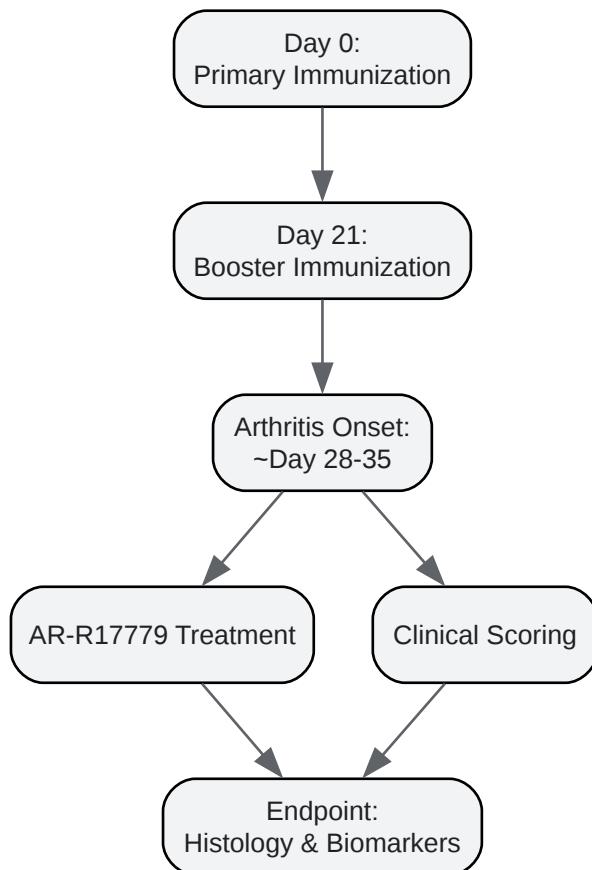
Introduction

AR-R17779 is a potent and selective full agonist of the alpha 7 nicotinic acetylcholine receptor ($\alpha 7$ nAChR). Activation of the $\alpha 7$ nAChR on immune cells, such as macrophages, is a key component of the "cholinergic anti-inflammatory pathway," a physiological mechanism that inhibits the production of pro-inflammatory cytokines. These application notes provide an overview of the use of **AR-R17779** in various preclinical models of chronic inflammation, including treatment schedules, and detailed experimental protocols.

Mechanism of Action: The Cholinergic Anti-inflammatory Pathway

AR-R17779 exerts its anti-inflammatory effects by binding to and activating $\alpha 7$ nAChR on immune cells. This activation triggers intracellular signaling cascades that ultimately suppress the inflammatory response. A key mechanism involves the Janus kinase 2 (JAK2)-signal transducer and activator of transcription 3 (STAT3) signaling pathway. Activation of this pathway can lead to the inhibition of the pro-inflammatory transcription factor nuclear factor-kappa B (NF- κ B). By inhibiting NF- κ B, **AR-R17779** reduces the transcription and release of several pro-inflammatory cytokines, including tumor necrosis factor-alpha (TNF- α), interleukin-1 beta (IL-1 β), and interleukin-6 (IL-6).^{[1][2][3]}





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